

chlorobutanol stability hydrolysis boiling water

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Compound Focus: Chlorobutanol

CAS No.: 57-15-8

Cat. No.: S523513

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Chlorobutanol: Key Chemical & Stability Data

The table below consolidates essential information for handling **chlorobutanol** in a research and development context.

Property	Specification / Value	Technical Implications
IUPAC Name	1,1,1-Trichloro-2-methylpropan-2-ol [1]	Precise chemical identification.
Chemical Formula	C ₄ H ₇ Cl ₃ O [1]	Molecular weight: 177.45 g·mol ⁻¹ .
Form & Odor	White, volatile solid; camphor-like odor [1]	Aids in visual and olfactory identification.
Melting Point	95–99 °C (203–210 °F; 368–372 K) [1]	Critical: Solid may melt in boiling water baths (~100°C), changing physical state.
Boiling Point	167 °C (333 °F; 440 K) [1]	Compound will likely volatilize significantly at boiling water temperatures.

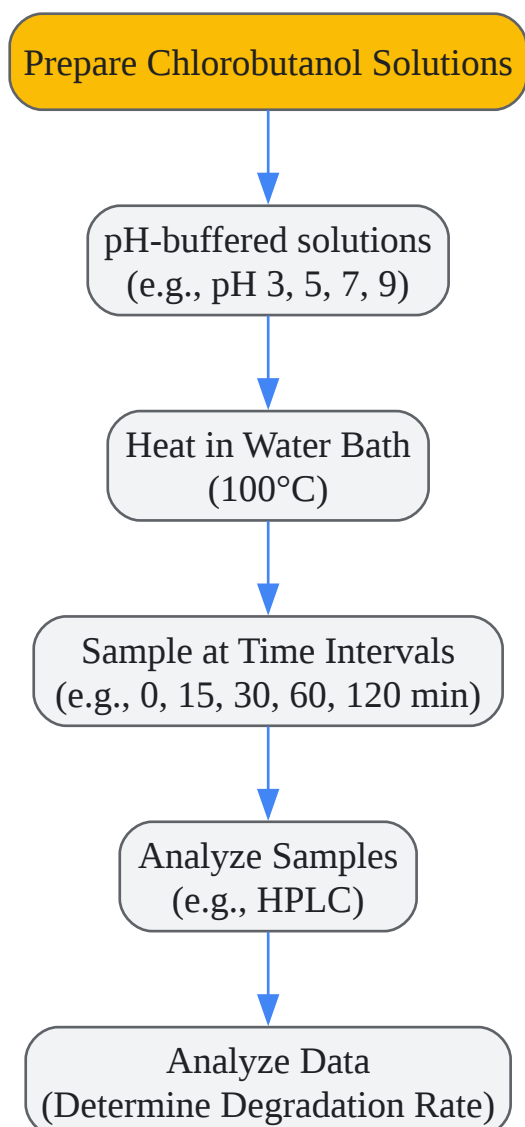
Property	Specification / Value	Technical Implications
Aqueous Solubility	Slightly soluble[vague] [1]	Formulation may require solubilizers (e.g., polysorbate 80 [2]).
Stability & Preservation	Used as a preservative at 0.5% concentration; retains antimicrobial activity at 0.05% in water. Can be degraded by heat and alkaline conditions [1] [2].	Stability in boiling water is expected to be low. Hydrolysis of trichloromethyl group is a likely degradation pathway.

Proposed Experimental Protocol: Assessing Hydrolytic Stability

To fill the data gap, here is a detailed methodology you can use to investigate **chlorobutanol**'s stability under heated and aqueous conditions.

1. Objective: To determine the degradation kinetics of **chlorobutanol** in aqueous solution when exposed to boiling water (100°C).

2. Experimental Workflow: The following diagram outlines the key stages of this stability assessment protocol:



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3. Materials:

- **Analytical Standard: Chlorobutanol** ($\geq 98\%$ purity).
- **Solvents & Buffers:** High-purity water (HPLC grade), buffers for a range of pH values (e.g., phosphate, citrate).
- **Lab Equipment:** Heating block or water bath, analytical balance, HPLC system with UV detector, volumetric flasks, vials.

4. Detailed Methodology:

- **Solution Preparation:** Prepare a stock solution of **chlorobutanol** in a suitable organic solvent (e.g., methanol) for spiking. Then, create a series of aqueous buffered solutions at different pH levels.

Spike these solutions with the stock to achieve the desired final concentration (e.g., 0.5 mg/mL).

- **Forced Degradation (Heating):** Aliquot each pH-buffered solution into sealed HPLC vials or ampoules. Place these vessels in a boiling water bath (100°C) to initiate degradation.
- **Sampling:** Remove samples in triplicate at predetermined time points (e.g., 0, 15, 30, 60, 120 minutes). Immediately cool the samples in an ice-water bath to quench the reaction.
- **Analysis:**
 - **Analytical Technique:** Use Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) with a C18 column.
 - **Mobile Phase:** A mixture of acetonitrile and water or a phosphate buffer is typical.
 - **Detection:** UV detection at an appropriate wavelength (needs literature verification, e.g., 210-230 nm).
 - **Data Calculation:** Plot the remaining concentration of **chlorobutanol** (from peak area) versus time for each pH condition. Use this data to determine the degradation rate constant and half-life.

Troubleshooting & FAQs

This section addresses potential issues based on known properties and standard lab practice.

Q1: Why did my chlorobutanol solution become cloudy or form a precipitate upon heating? A: This is likely due to the compound's limited aqueous solubility and its high melting point (95-99°C) [1]. Heating can cause the dissolved **chlorobutanol** to exceed its solubility limit and precipitate upon cooling.

Q2: I suspect significant volatilization of my compound during heating. How can I prevent this? A: **Chlorobutanol** is volatile, especially near its boiling point (167°C) [1]. To minimize loss, ensure all vessels (e.g., HPLC vials) are **tightly sealed** with crimp caps or similar during the heating step. Using ampoules that are sealed after purging with an inert gas is the most effective method.

Q3: What are the expected degradation products, and how can I identify them? A: The primary pathway is hydrolysis, leading to the loss of chloride ions and the formation of 2-hydroxyisobutyric acid [1]. Analysis can include:

- **HPLC-MS:** To identify and characterize degradation products based on their mass.
- **Ion Chromatography:** To monitor the release of chloride ions over time, which serves as a direct indicator of hydrolysis.

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References

1. - Wikipedia Chlorobutanol [en.wikipedia.org]
2. Chlorobutanol - an overview [sciencedirect.com]

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